

Storage and handling recommendations for Fmoc-NH-PEG11-CH₂COOH

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Compound of Interest

Compound Name: Fmoc-NH-PEG11-CH₂COOH

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Technical Support Center: Fmoc-NH-PEG11-CH₂COOH

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the storage, handling, and troubleshooting for **Fmoc-NH-PEG11-CH₂COOH**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Fmoc-NH-PEG11-CH₂COOH**?

For long-term stability, **Fmoc-NH-PEG11-CH₂COOH** should be stored at -20°C.^{[1][2][3]} For short-term storage, such as during active use over days or weeks, refrigeration at 0-4°C is acceptable.^[2] Some suppliers suggest storage at -5°C.^{[4][5]} It is crucial to keep the compound in a dry environment and protected from sunlight.^{[4][5]} One supplier suggests that storage at room temperature is also possible if the container is sealed and dry.^[6]

Q2: How should I handle **Fmoc-NH-PEG11-CH₂COOH** upon receipt?

The product is typically shipped at ambient temperature and is stable for several weeks under these conditions.^[2] Upon receipt, it is recommended to store it at the recommended temperature, preferably -20°C for long-term storage.^{[1][2][3]}

Q3: In which solvents is **Fmoc-NH-PEG11-CH₂COOH** soluble?

Fmoc-NH-PEG11-CH₂COOH is a PEG derivative, and its hydrophilic PEG spacer enhances its solubility in aqueous media.^{[1][2][7]} It is also soluble in anhydrous solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).^{[3][8]} Additionally, it is soluble in chloroform and methylene chloride, but less so in alcohol and toluene, and is not soluble in ether.^[8]

Q4: What are the primary applications of **Fmoc-NH-PEG11-CH₂COOH**?

This compound is a bifunctional PEG linker used in medical research, drug release, nanotechnology, and new materials research.^{[4][5]} Its primary applications are in peptide synthesis, particularly solid-phase peptide synthesis (SPPS), and bioconjugation.^{[6][9][10]} It can also be used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^[11]

Q5: How are the functional groups of **Fmoc-NH-PEG11-CH₂COOH** utilized in experiments?

Fmoc-NH-PEG11-CH₂COOH has two key functional groups:

- **Fmoc-protected amine:** The Fmoc (fluorenylmethyloxycarbonyl) group is a base-labile protecting group. It can be removed under basic conditions (e.g., 20% piperidine in DMF) to yield a free amine, which can then be conjugated to other molecules.^{[1][2][7][8]}
- **Terminal carboxylic acid:** The carboxylic acid group can be reacted with primary amine groups in the presence of activators like EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) or DCC (Dicyclohexylcarbodiimide) to form a stable amide bond.^{[1][2][7]}

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	Use of an inappropriate solvent.	Ensure you are using a recommended solvent such as DMF, DMSO, or an aqueous buffer. [3] [8] Gentle warming or vortexing may aid dissolution.
The compound may have been exposed to moisture, causing aggregation.	If the compound appears clumpy, try sonicating the solution for a short period. For future use, ensure the compound is stored in a desiccator.	
Low Reaction Yield	Incomplete deprotection of the Fmoc group.	Ensure the deprotection conditions are optimal. A common method is treatment with 20% piperidine in DMF. [8] Monitor the reaction progress to ensure complete removal of the Fmoc group.
Inefficient activation of the carboxylic acid group.	Use fresh coupling reagents (e.g., EDC, DCC, HATU). [1] Ensure the reaction is performed under anhydrous conditions if required by the coupling chemistry.	
Degradation of the compound.	Ensure the compound has been stored correctly at -20°C and protected from light and moisture. [1] [2] [3] Consider using a fresh vial of the reagent.	
Unexpected Side Products	Reaction with impurities.	Use high-purity, anhydrous solvents, especially for conjugation reactions. [3]

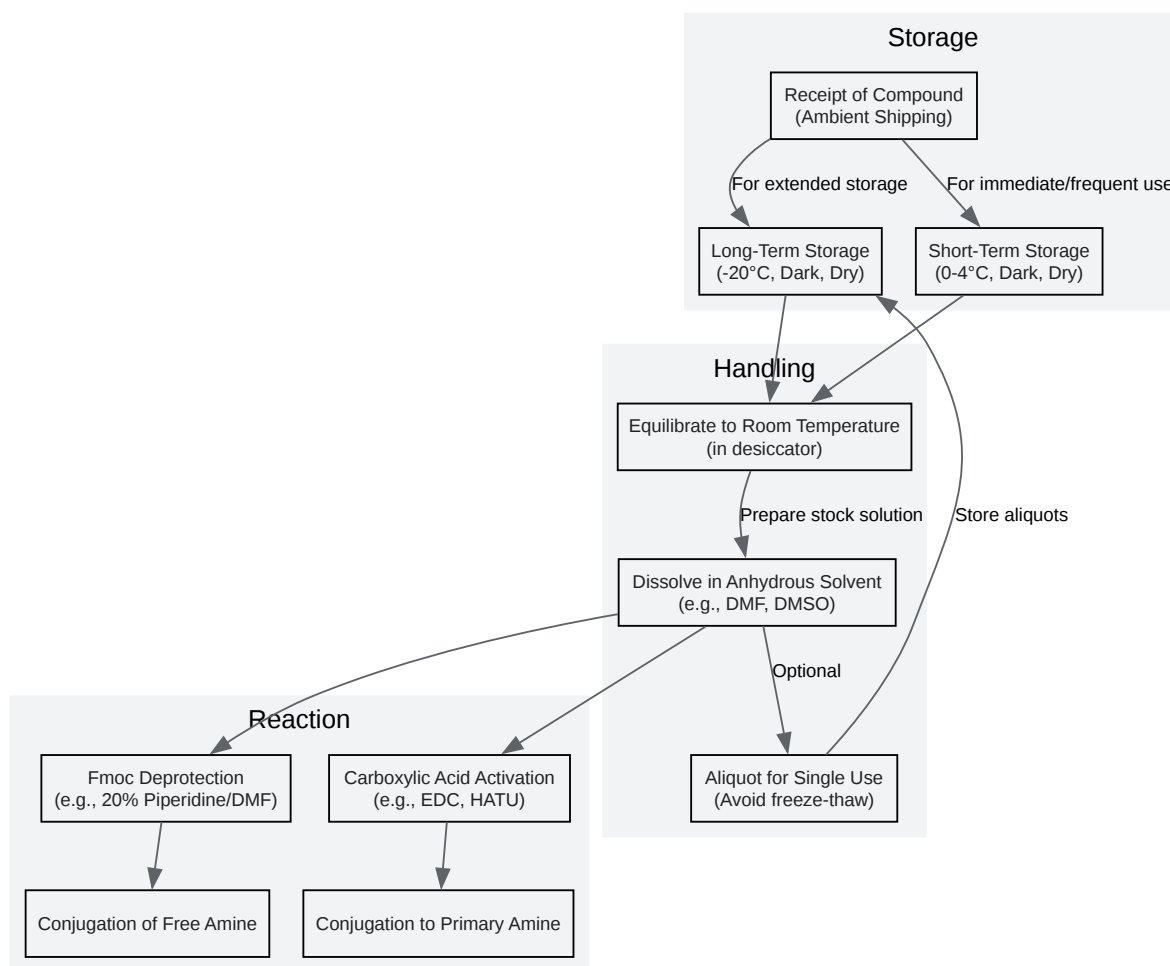
Premature removal of the Fmoc group.	Avoid basic conditions during storage or handling of the stock solution if the Fmoc group needs to remain intact for subsequent steps.
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Storage and Handling Recommendations

Parameter	Recommendation
Long-Term Storage Temperature	-20°C[1][2][3]
Short-Term Storage Temperature	0 - 4°C[2]
Shipping Temperature	Ambient Temperature[1][2]
Light Exposure	Avoid sunlight[4][5]
Moisture	Keep in a dry environment[4][5]

Experimental Workflow

Below is a generalized workflow for the storage, handling, and use of **Fmoc-NH-PEG11-CH₂COOH**.



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Caption: Workflow for Storage and Handling of **Fmoc-NH-PEG11-CH2COOH**.

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